

# Physicochemical Properties of C12-15 PARETH-2 in Aqueous Solutions: A Technical Guide

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## Compound of Interest

Compound Name: C12-15 PARETH-2

Cat. No.: B1166982

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## Introduction

**C12-15 Pareth-2** is a non-ionic surfactant belonging to the alcohol ethoxylate family. It is synthesized by the ethoxylation of a mixture of synthetic C12 to C15 fatty alcohols, with an average of two moles of ethylene oxide per mole of alcohol.<sup>[1][2]</sup> This class of surfactants is widely utilized in various industrial and commercial applications, including detergents, cleaners, and personal care products, owing to its emulsifying, wetting, and dispersing properties.<sup>[3][4]</sup> In the pharmaceutical field, understanding the physicochemical behavior of surfactants like **C12-15 Pareth-2** in aqueous solutions is critical for formulation development, particularly for drug solubilization and delivery systems.<sup>[1]</sup> This technical guide provides an in-depth overview of the core physicochemical properties of **C12-15 Pareth-2** in aqueous environments, detailed experimental protocols for their determination, and visual representations of experimental workflows and property interdependencies.

## Physicochemical Data Summary

Quantitative data for the specific **C12-15 Pareth-2** ethoxylate is not readily available in publicly accessible literature. The properties of alcohol ethoxylates are highly dependent on the length of both the hydrophobic alkyl chain and the hydrophilic polyethylene oxide chain.<sup>[5]</sup> Therefore, for illustrative purposes, this table includes data for closely related nonionic surfactants. Researchers should consider this as a general reference and are encouraged to perform specific measurements for their particular **C12-15 Pareth-2** sample.

Physicochemical Property	C12-15 Pareth-2	C12-15 Alcohol (Precursor)	C12-15 Pareth-12	C12E2 (Representative)
CAS Number	68131-39-5[6]	68131-39-5[7]	68131-39-5[8]	3055-93-4
Molecular Formula	(C <sub>2</sub> H <sub>4</sub> O) <sub>2</sub> (CH <sub>2</sub> ) <sub>11-14</sub> CH <sub>3</sub> OH (average)	C <sub>12</sub> H <sub>26</sub> O to C <sub>15</sub> H <sub>32</sub> O	(C <sub>2</sub> H <sub>4</sub> O) <sub>12</sub> (CH <sub>2</sub> ) <sub>11-14</sub> CH <sub>3</sub> OH (average)	C <sub>16</sub> H <sub>34</sub> O <sub>3</sub>
Appearance at 25°C	Not specified	Colorless Liquid[7]	White waxy solid[9]	Not specified
Melting Point (°C)	-25[6]	6[7]	Not specified	Not specified
Density (g/cm <sup>3</sup> )	-0.93[6]	0.8348[7]	Not specified	Not specified
Water Solubility	Not specified	2.7 mg/L at 20°C[7]	Not specified	Forms various phases with water[10]
Critical Micelle Concentration (CMC)	Data not available	Not applicable	Data not available	Data not available in retrieved results
Surface Tension at CMC (mN/m)	Data not available	Not applicable	Data not available	Data not available in retrieved results
Cloud Point (°C)	Data not available	Not applicable	63-66 (in 1% aqueous solution)[9]	Phase separation occurs with increasing temperature[10]
Krafft Point (°C)	Not typically observed for ethoxylates[11]	Not applicable	Not typically observed for ethoxylates[11]	Not typically observed for ethoxylates[11]

## Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of non-ionic surfactants like **C12-15 Pareth-2** in aqueous solutions.

## Determination of Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is the concentration of a surfactant above which micelles form.[\[12\]](#) This value is a crucial indicator of a surfactant's efficiency.

Method: Surface Tensiometry (Wilhelmy Plate or Du Noüy Ring Method)

- Principle: The surface tension of a surfactant solution decreases with increasing concentration until the CMC is reached, after which it remains relatively constant.[\[12\]](#)[\[13\]](#)
- Apparatus: A force tensiometer (e.g., Krüss or Attension) equipped with a Wilhelmy plate or a Du Noüy ring.[\[14\]](#)
- Procedure:
  - Prepare a stock solution of **C12-15 Pareth-2** in deionized water.
  - Create a series of dilutions from the stock solution to cover a wide range of concentrations, both below and above the expected CMC.
  - Measure the surface tension of each solution using the tensiometer. Ensure the measuring probe is clean and the sample temperature is controlled.[\[15\]](#)
  - Plot the surface tension as a function of the logarithm of the surfactant concentration.
  - The CMC is determined from the intersection of the two linear portions of the plot.[\[12\]](#)[\[16\]](#)

## Measurement of Surface Tension

Surface tension is the force per unit length at the surface of a liquid, which a surfactant is designed to reduce.

Method: Bubble Pressure Tensiometry

- Principle: This dynamic method measures the maximum pressure required to form a gas bubble at the tip of a capillary immersed in the liquid. This pressure is related to the surface tension.[17]
- Apparatus: A bubble pressure tensiometer (e.g., SITA).
- Procedure:
  - Calibrate the instrument with a liquid of known surface tension (e.g., pure water).
  - Place the **C12-15 Pareth-2** solution in the sample vessel.
  - Immerse the capillary tip to a defined depth.
  - The instrument will automatically generate bubbles at a controlled rate and measure the maximum pressure.
  - The surface tension is calculated by the instrument's software. This method is particularly useful for measuring dynamic surface tension at different surface ages.[17]

## Determination of Cloud Point

The cloud point is the temperature at which a non-ionic surfactant solution becomes cloudy as it is heated, due to phase separation.[18][19]

Method: Visual Observation

- Principle: The solubility of ethoxylated non-ionic surfactants in water decreases with increasing temperature. The cloud point is the temperature at which the surfactant solution becomes visibly turbid.[11][20]
- Apparatus: A controlled temperature water bath, a thermometer, and sealed test tubes.
- Procedure:
  - Prepare a 1% (w/w) solution of **C12-15 Pareth-2** in deionized water in a sealed test tube.
  - Place the test tube in the water bath and begin to heat slowly (e.g., 1°C/minute).[20]

- Continuously stir the solution and monitor for the first sign of turbidity.
- The temperature at which the solution becomes cloudy is the cloud point.
- To confirm, cool the solution until it becomes clear again. The process should be reversible.[\[20\]](#)[\[21\]](#)

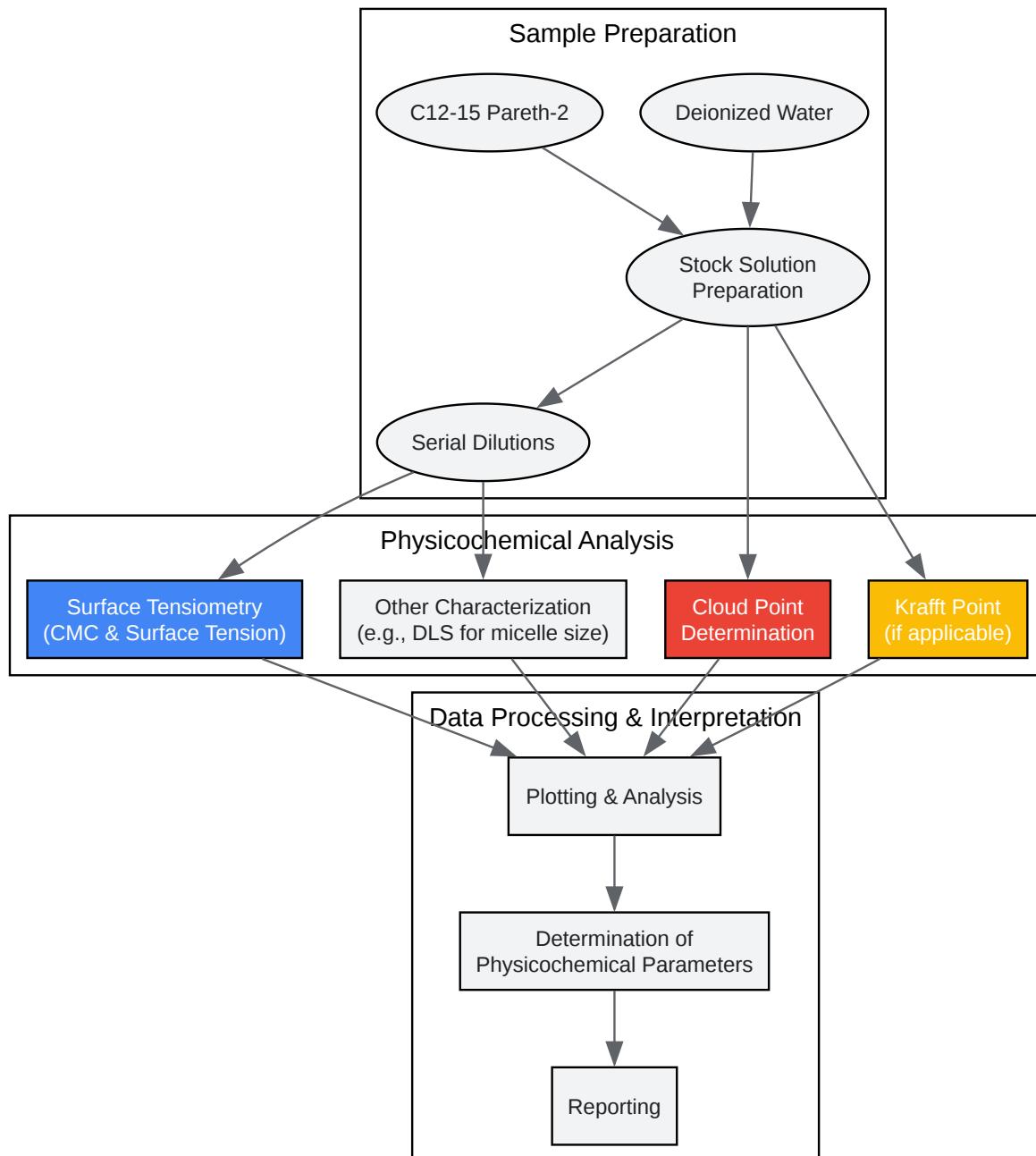
## Determination of Krafft Point

The Krafft point is the temperature at which the solubility of an ionic surfactant becomes equal to its CMC. For most non-ionic ethoxylated surfactants like **C12-15 Pareth-2**, a Krafft point is not observed as their solubility decreases with increasing temperature.[\[11\]](#) Instead of crystallizing, they phase-separate at the cloud point.

## Visualizations

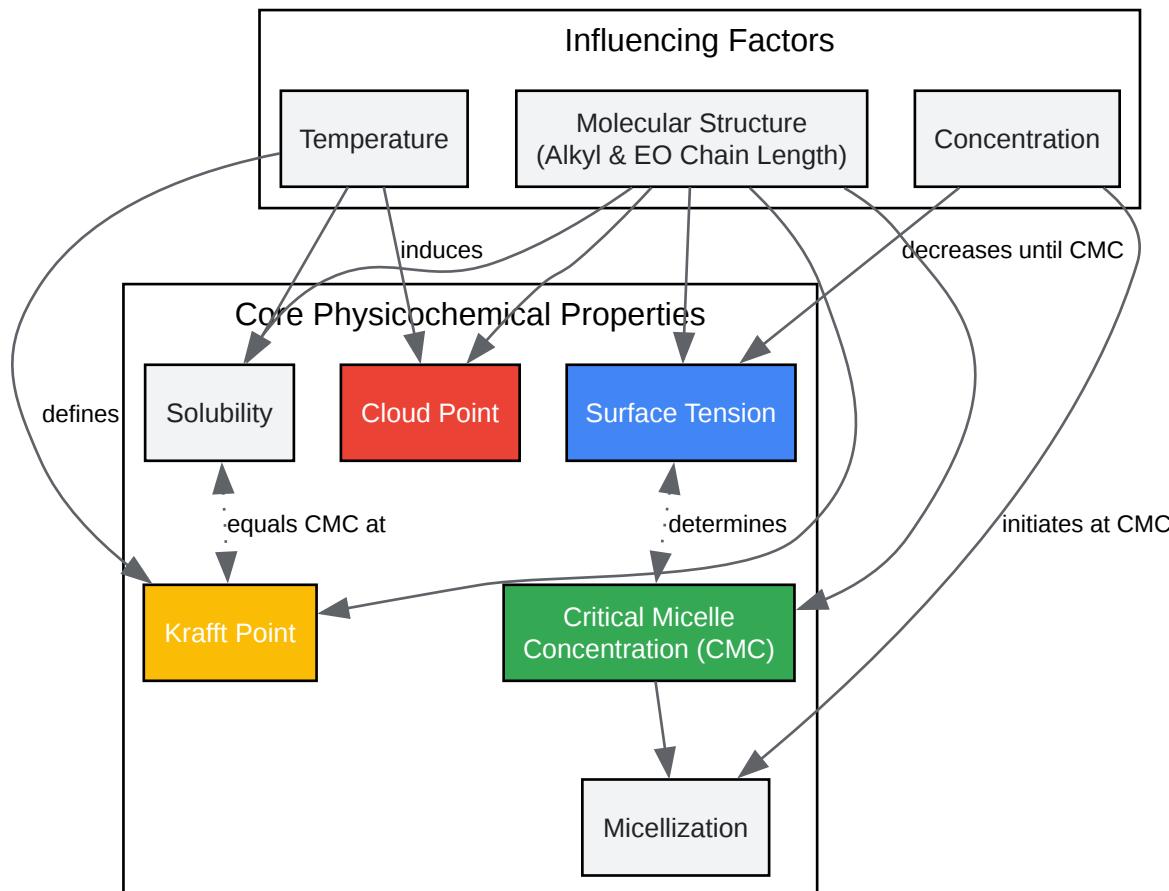
### Experimental Workflow

The following diagram illustrates a typical experimental workflow for the characterization of the physicochemical properties of **C12-15 Pareth-2** in aqueous solutions.

[Click to download full resolution via product page](#)*Experimental workflow for physicochemical characterization.*

## Interrelation of Physicochemical Properties

This diagram illustrates the logical relationships between the key physicochemical properties of a surfactant in an aqueous solution.



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*Interrelation of surfactant physicochemical properties.*

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